An In-Depth Technical Guide to 5-Thiazolecarboxaldehyde (CAS 768-55-8)

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Compound of Interest

Compound Name:	*5-Thiazolecarboxaldehyde*
CAS No.:	*1003-82-3*
Cat. No.:	*B1173612*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Strategic Importance of the Thiazole Scaffold

The thiazole ring, a five-membered aromatic heterocycle containing sulfur and nitrogen, is a cornerstone in medicinal chemistry and materials science.[1] Its unique electronic properties and ability to engage in various biological interactions have cemented its status as a "privileged scaffold." Compounds incorporating the thiazole moiety exhibit a vast spectrum of pharmacological activities, including antimicrobial, anti-inflammatory, anticonvulsant, and antitumor effects.[1] **5-Thiazolecarboxaldehyde** (CAS 768-55-8), also known as 5-formylthiazole, is a key building block that provides a reactive aldehyde handle on this versatile ring system. This guide offers a comprehensive technical overview of its chemical properties, synthesis, reactivity, and applications, providing researchers with the foundational knowledge required for its effective utilization in drug discovery and chemical synthesis.

Core Chemical and Physical Properties

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5-Thiazolecarboxaldehyde is typically a solid at room temperature, ranging in appearance from white to light yellow.[2][3] A thorough understanding of its physical properties is essential for its proper handling, storage, and application in synthesis.

Table 1: Physicochemical Properties of 5-Thiazolecarboxaldehyde

Property	Value	Source(s)
CAS Number	768-55-8	[2][4]
Molecular Formula	C_4H_3NOS	[2][4]
Molecular Weight	113.14 g/mol	[2][4]
Appearance	Solid, powder, or lumps; white to light yellow/colorless liquid	[2][3]
Melting Point	229 °C (decomposes)	
Boiling Point	92-94 °C at 16 mmHg	[2]
Density	1.304 g/mL at 25 °C	[2]
Refractive Index (n^{20}/D)	1.5874	[2]
Flash Point	98 °C (208.4 °F) - closed cup	[2]
Storage Temperature	Room temperature, sealed in dry, dark place	

Structural Identifiers

dot graph "5_Thiazolecarboxaldehyde_Structure" { layout=neato; node [shape=plaintext]; edge [style=invis];

} Molecular Structure of **5-Thiazolecarboxaldehyde**

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Identifier	String	Source(s)
SMILES	O=Cc1cncs1	[2]
InChI	InChI=1S/C4H3NOS/c6-2-4-1-5-3-7-4/h1-3H	[2]
InChIKey	ZXRLWHGLEJGMNO-UHFFFAOYSA-N	[2]

Spectroscopic Analysis and Characterization

Accurate structural confirmation is paramount in synthesis. While publicly accessible spectra for **5-Thiazolecarboxaldehyde** are not abundant, this section details the expected spectroscopic characteristics based on its structure and data from analogous compounds.

Infrared (IR) Spectroscopy

The IR spectrum provides clear evidence for the key functional groups. An ATR-IR spectrum is available for reference from commercial suppliers like Sigma-Aldrich. The spectrum is expected to show the following characteristic absorption bands:

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3100-3000	C-H Stretch	Thiazole Ring
~2850 & ~2750	C-H Stretch (Fermi doublet)	Aldehyde (CHO)
~1700-1680	C=O Stretch	Aldehyde (CHO)
~1600-1450	C=C and C=N Stretches	Thiazole Ring
~800-600	C-S Stretch	Thiazole Ring

Note: The carbonyl stretching frequency is a key diagnostic peak and confirms the presence of the aldehyde.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is the most powerful tool for elucidating the precise arrangement of atoms. Based on the electron-withdrawing nature of the aldehyde and the inherent electronic distribution of the thiazole ring, the following ^{1}H and ^{13}C NMR chemical shifts (in $CDCl_3$ or DMSO-d_6) can be predicted.

^{1}H NMR: The spectrum should display three distinct signals in the aromatic region and one downfield signal for the aldehyde proton.

- δ ~9.9-10.1 ppm (s, 1H): This singlet corresponds to the aldehyde proton (-CHO).
- δ ~9.0-9.2 ppm (s, 1H): The proton at the C2 position (between N and S) is expected to be the most downfield of the ring protons due to the inductive effects of the adjacent heteroatoms.
- δ ~8.4-8.6 ppm (s, 1H): The proton at the C4 position.

^{13}C NMR: The spectrum will show four signals for the four carbon atoms in the molecule.

- δ ~185 ppm: Aldehyde carbonyl carbon (C=O).
- δ ~155-160 ppm: C2 carbon of the thiazole ring.
- δ ~145-150 ppm: C4 carbon of the thiazole ring.
- δ ~130-135 ppm: C5 carbon of the thiazole ring (the carbon attached to the aldehyde).

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and can provide structural information through fragmentation patterns.

- Molecular Ion (M^+): A prominent peak is expected at m/z = 113, corresponding to the molecular weight of the compound.[4]
- Key Fragmentation: A significant fragment at m/z = 84 is anticipated, resulting from the loss of the formyl radical (-CHO, 29 Da). Further fragmentation of the thiazole ring may also be observed.

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Synthesis and Purification Protocols

Several synthetic routes to **5-Thiazolecarboxaldehyde** have been developed, leveraging both classical and modern organic chemistry methodologies.

Synthesis via Oxidation of 5-(Hydroxymethyl)thiazole

A common and straightforward method involves the oxidation of the corresponding primary alcohol. Manganese dioxide (MnO_2) is a selective and effective oxidant for this transformation.

dot graph "Synthesis_Workflow_1" { rankdir=LR; node [shape=box, style=rounded, fontname="Helvetica", fillcolor="#F1F3F4", color="#5F6368", fontcolor="#202124"]; edge [fontname="Helvetica", color="#4285F4"];

} Oxidation of 5-(Hydroxymethyl)thiazole to the aldehyde.

Experimental Protocol:

- Setup: To a solution of 5-(hydroxymethyl)thiazole (1.0 eq) in a suitable organic solvent (e.g., benzene, dichloromethane, or chloroform), add activated manganese dioxide (MnO_2, ~5-10 eq).
- Reaction: Stir the suspension vigorously at room temperature. The reaction progress should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed. Additional portions of MnO_2 may be required.
- Work-up: Upon completion, filter the reaction mixture through a pad of Celite® to remove the manganese salts. Wash the filter cake thoroughly with dichloromethane or ethyl acetate.
- Isolation: Combine the filtrates and remove the solvent under reduced pressure to yield the crude **5-Thiazolecarboxaldehyde**.

Modern Synthesis via Cascade Annulation

A novel approach involves the Dess-Martin periodinane (DMP) mediated reaction of tertiary enaminones with potassium thiocyanate (KSCN). This method constructs the thiazole ring and installs the aldehyde in a cascade process.

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Causality: DMP serves a dual role in this reaction. It first mediates the free-radical thiocyanation of the enaminone and subsequently facilitates the cyclization and formation of the aldehyde group.

Purification

Purification is critical to remove unreacted starting materials and byproducts. The choice of method depends on the scale and impurity profile.

Protocol 1: Recrystallization

- Solvent Selection: Dissolve the crude product in a minimum amount of a hot solvent from which it has low solubility at room temperature (e.g., petroleum ether, hexane/ethyl acetate mixtures).
- Cooling: Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Isolation: Collect the purified crystals by vacuum filtration, wash with a small amount of the cold solvent, and dry under vacuum.

Protocol 2: Column Chromatography

- Stationary Phase: Prepare a silica gel column.
- Eluent: Choose an appropriate solvent system, typically a mixture of a non-polar solvent (like hexane or petroleum ether) and a more polar solvent (like ethyl acetate). A gradient elution may be necessary.
- Separation: Load the crude product onto the column and elute with the chosen solvent system, collecting fractions and monitoring by TLC to isolate the pure product.

Chemical Reactivity and Synthetic Applications

The aldehyde functional group at the C5 position is the primary site of reactivity, serving as a versatile handle for C-C bond formation and functional group interconversion. The electronic nature of the thiazole ring modulates the electrophilicity of the aldehyde. The C5 position is

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relatively more electron-rich compared to the C2 and C4 positions, making **5-Thiazolecarboxaldehyde** slightly less reactive towards nucleophiles than its isomers.[2]

dot graph "Reactivity_Hub" { layout=circo; node [shape=ellipse, style="filled", fontname="Helvetica"]; edge [fontname="Helvetica", color="#34A853"];

} Key reaction pathways for **5-Thiazolecarboxaldehyde**.

Key Applications in Drug Development

5-Thiazolecarboxaldehyde is a valuable intermediate in the synthesis of a wide array of biologically active molecules.

- Anticancer Agents: The thiazole scaffold is present in numerous anticancer compounds. Derivatives of thiazole-5-carboxamides and thiazole-5-carboxylates have been investigated as potent inhibitors of enzymes like monoacylglycerol lipase (MAGL), a target in cancer therapy.
- Antimicrobial and Antifungal Agents: The thiazole ring is a key component of many antimicrobial drugs.[3] The aldehyde can be elaborated into more complex side chains to generate novel antibiotic and antifungal candidates.
- Cardiovascular Disease: It is used in the synthesis of imidazoles that exhibit cardiomyocyte proliferation activity, pointing to potential treatments for heart disease.
- Agrochemicals: The reactivity of the aldehyde allows for its incorporation into fungicides and herbicides.[3]

Safety, Handling, and Storage

As with any chemical reagent, proper safety protocols must be strictly followed when handling **5-Thiazolecarboxaldehyde**.

Table 2: GHS Hazard Information

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Code	Hazard Statement	Source(s)
H302	Harmful if swallowed.	
H317	May cause an allergic skin reaction.	
H319	Causes serious eye irritation.	

Signal Word: Warning

GHS Pictograms:

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood.
- Eye Protection: Wear chemical safety goggles or a face shield.[2]
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile). Inspect gloves prior to use.[2]
- Skin and Body Protection: Wear a lab coat. Avoid formation of dust and aerosols.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage

Store in a tightly sealed container in a cool, dry, and dark place to prevent degradation. Keep away from incompatible materials such as strong oxidizing agents.

Conclusion

5-Thiazolecarboxaldehyde is a strategically important heterocyclic building block with a well-defined reactivity profile. Its aldehyde functionality provides a gateway for the synthesis of a diverse range of complex molecules, particularly within the pharmaceutical and agrochemical industries. A comprehensive understanding of its properties, synthesis, and handling, as

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outlined in this guide, is crucial for researchers aiming to leverage the potent potential of the thiazole scaffold in their scientific endeavors.

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